

Application Notes and Protocols for Oligonucleotide Labeling with ATTO 610 Dye

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Compound of Interest

Compound Name: ATTO 610

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Introduction

ATTO 610 is a fluorescent dye belonging to the red spectral region, offering strong absorption, high fluorescence quantum yield, and excellent photostability.[1][2][3][4] These characteristics make it a valuable tool for labeling oligonucleotides used in a variety of molecular biology and drug development applications, including fluorescence in situ hybridization (FISH), real-time PCR, and single-molecule detection.[5][6][7][8][9][10] This document provides detailed protocols for the covalent labeling of amine-modified oligonucleotides with **ATTO 610** NHS ester and subsequent purification of the conjugate.

ATTO 610 Dye Properties

ATTO 610 is a moderately hydrophilic cationic dye that carries a net electrical charge of +1 after coupling to a substrate.[2][4] It is stable in buffers up to pH 8.5 but degrades at higher pH levels.[1][2][3] The dye is suitable for high-sensitivity detection due to its high extinction coefficient and fluorescence quantum yield.[3][4]

Spectral and Physicochemical Properties of ATTO 610

Property	Value	Reference
Maximum Absorption (λ_{max})	615-616 nm	[1][2][4]
Maximum Emission (λ_{fl})	633-634 nm	[1][2][4]
Molar Extinction Coefficient (ϵ_{max})	150,000 M ⁻¹ cm ⁻¹	[1][2][4]
Fluorescence Quantum Yield (η_{fl})	70%	[2][3][4]
Fluorescence Lifetime (τ_{fl})	3.2 ns	[2][4]
Molecular Weight (NHS ester)	588 g/mol	[2][4]
Chemical Formula (Free Acid)	C ₂₅ H ₃₀ N ₂ O	[1]

Experimental Protocols

Labeling of Amine-Modified Oligonucleotides with ATTO 610 NHS Ester

This protocol describes the covalent conjugation of an amine-modified oligonucleotide with **ATTO 610** NHS ester. The NHS ester reacts with the primary amine group on the oligonucleotide to form a stable amide bond.[11]

Materials:

- Amine-modified oligonucleotide
- **ATTO 610** NHS ester
- Anhydrous, amine-free Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- 0.2 M Carbonate-Bicarbonate buffer (pH 8.0-9.0)
- Nuclease-free water

Protocol:

- Prepare the Oligonucleotide Solution: Dissolve the amine-modified oligonucleotide in the carbonate-bicarbonate buffer to a final concentration of 0.1 mM (e.g., 5 nmol in 50 μ L).^[2] The oligonucleotide must be free from any primary or secondary amines, such as Tris or glycine.^[12]
- Prepare the **ATTO 610** NHS Ester Solution: Immediately before use, prepare a 5 mg/mL solution of **ATTO 610** NHS ester in anhydrous DMF or DMSO.^{[2][3]}
- Reaction Setup: In a microcentrifuge tube, add approximately 50 μ L of the oligonucleotide solution to 30 μ L of the **ATTO 610** NHS ester solution.^[2]
- Incubation: Incubate the reaction mixture at room temperature for 2 hours with shaking.^[2] For longer reaction times, the pH should be adjusted to 7.0-7.5 to minimize hydrolysis of the NHS ester.^[2]
- Storage: Store the reaction mixture at -20°C, protected from light, until purification.^{[2][3]}

Purification of ATTO 610-Labeled Oligonucleotides

Purification is crucial to remove unreacted dye and unlabeled oligonucleotides.^[1] Several methods can be employed, with dual HPLC being a highly effective option.^{[1][13]} Alternative methods include gel filtration and solvent extraction.

This method is recommended for achieving high purity.^[1]

- First HPLC Run: The initial HPLC purification is performed to remove failure sequences from the oligonucleotide synthesis.^[1]
- Labeling Reaction: The labeling reaction is carried out as described in the protocol above.
- Second HPLC Run: The second HPLC purification separates the labeled oligonucleotide from the unlabeled oligonucleotide and excess free dye.^[1] Anion-exchange or reversed-phase HPLC can be effective for this separation.

This method separates molecules based on size.

- Column Equilibration: Equilibrate a suitable gel filtration column (e.g., Sephadex G-25) with a buffer of choice, such as 22 mM phosphate buffer (pH 7.2).^[2]

- **Sample Loading:** Apply the reaction mixture to the top of the column.
- **Elution:** Elute the sample with the equilibration buffer. The first fluorescent band to elute is typically the labeled oligonucleotide, while the free dye elutes later in a second band.^[2]

This is a rapid method for removing unreacted hydrophobic dyes.^{[14][15]}

- **Extraction:** Add 2-4 volumes of water-saturated butanol to the labeling reaction mixture.^[14]^[15]
- **Mixing and Separation:** Vigorously mix the two phases for 10 seconds and then separate them by centrifugation at 4000 x g for 10 seconds.^{[14][15]}
- **Repeat:** Carefully remove the upper organic phase containing the free dye. Repeat the extraction two more times to ensure complete removal of the unreacted dye.^{[14][15]}

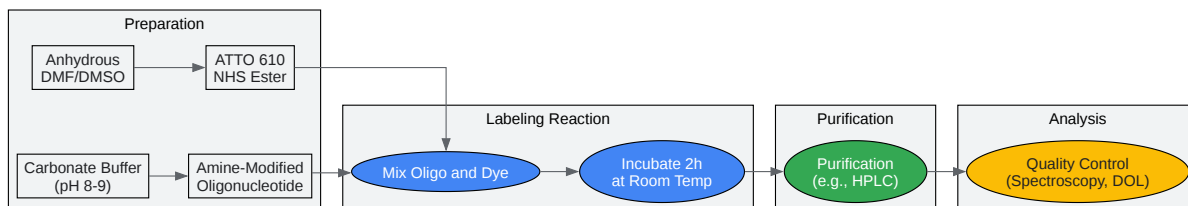
Characterization of Labeled Oligonucleotides

The quality of the labeled oligonucleotide can be assessed by determining the degree of labeling (DOL).

Procedure:

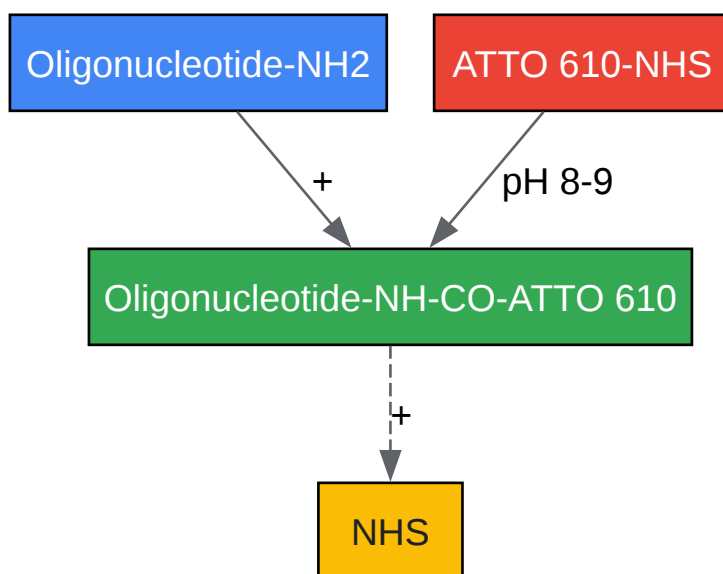
- Measure the absorbance of the purified labeled oligonucleotide at 260 nm (for the oligonucleotide) and 615 nm (for **ATTO 610**).
- Calculate the concentration of the oligonucleotide and the dye using the Beer-Lambert law ($A = \epsilon cl$).
- The Degree of Labeling is the molar ratio of the dye to the oligonucleotide.

Diagrams



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Caption: Experimental workflow for oligonucleotide labeling with **ATTO 610**.



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Caption: NHS ester reaction for oligonucleotide labeling.

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